

# An In-depth Technical Guide to the Nickel-Vanadium Binary Phase Diagram

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## Compound of Interest

Compound Name: Nickel;vanadium

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This technical guide provides a comprehensive interpretation of the nickel-vanadium (Ni-V) binary phase diagram, a critical tool for materials science, alloy development, and understanding the behavior of Ni-V containing systems. This document summarizes the essential quantitative data, details the experimental methodologies for phase diagram determination, and presents a visual representation of the phase relationships.

## Introduction to the Nickel-Vanadium System

The nickel-vanadium system is characterized by the formation of several intermetallic compounds and solid solutions, which dictate the properties of Ni-V alloys at various temperatures and compositions. Understanding these phase transformations is crucial for applications where high strength, corrosion resistance, and specific electronic or catalytic properties are desired.

## Data Presentation: Invariant Reactions and Phase Boundaries

The following tables summarize the key quantitative data for the invariant reactions and phase boundaries in the Ni-V system. These values have been compiled from various metallurgical assessments and experimental studies.

Table 1: Invariant Reactions in the Nickel-Vanadium Binary System

Reaction Type	Temperature (°C)	Composition (at. % V)	Reaction
Peritectic	~1540	~23	$L + (Ni) \leftrightarrow \sigma$
Eutectic	~1287	~49	$L \leftrightarrow \sigma + NiV_3$
Peritectoid	~1200	~33.3	$\sigma + (Ni) \leftrightarrow Ni_2V$
Peritectoid	~1040	~25	$Ni_2V + (Ni) \leftrightarrow Ni_3V$
Eutectoid	~900	~40	$\sigma \leftrightarrow Ni_2V + NiV_3$

Table 2: Solid Solubility Limits

Phase	Solute	Maximum Solubility (at. %)	Temperature (°C)
(Ni)	V	~28	~1287
(V)	Ni	~10	~1287

Table 3: Crystal Structures of Phases

Phase	Formula	Crystal Structure	Pearson Symbol	Space Group
(Ni)	-	Face-Centered Cubic (FCC)	cF4	Fm-3m
(V)	-	Body-Centered Cubic (BCC)	cI2	Im-3m
Ni <sub>3</sub> V	Ni <sub>3</sub> V	Tetragonal	tI8	I4/mmm
Ni <sub>2</sub> V	Ni <sub>2</sub> V	Orthorhombic	oI12	Immm
$\sigma$	NiV	Tetragonal	tP30	P4 <sub>2</sub> /mmn
NiV <sub>3</sub>	NiV <sub>3</sub>	Tetragonal	tI8	I4/mmm

# Experimental Protocols for Phase Diagram

## Determination

The determination of the Ni-V binary phase diagram relies on a combination of experimental techniques to identify phase transitions and establish phase boundaries.

## Sample Preparation

High-purity nickel (99.9 wt.%) and vanadium (99.9 wt.%) are used as starting materials. Alloys of various compositions are prepared by arc melting the constituents in an inert atmosphere (e.g., argon) to prevent oxidation. The samples are re-melted multiple times to ensure homogeneity. For the study of solid-state transformations, the as-cast alloys are subjected to long-term annealing at different temperatures in vacuum-sealed quartz tubes followed by quenching in water or oil to retain the high-temperature microstructure.

## Thermal Analysis

Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA) are employed to detect the temperatures of phase transformations. In these techniques, the temperature of a sample is increased or decreased at a constant rate, and the difference in temperature or heat flow between the sample and a reference material is measured. Endothermic or exothermic peaks in the DSC/DTA curves correspond to phase transitions such as melting, solidification, and solid-state transformations.

## Microstructural and Phase Analysis

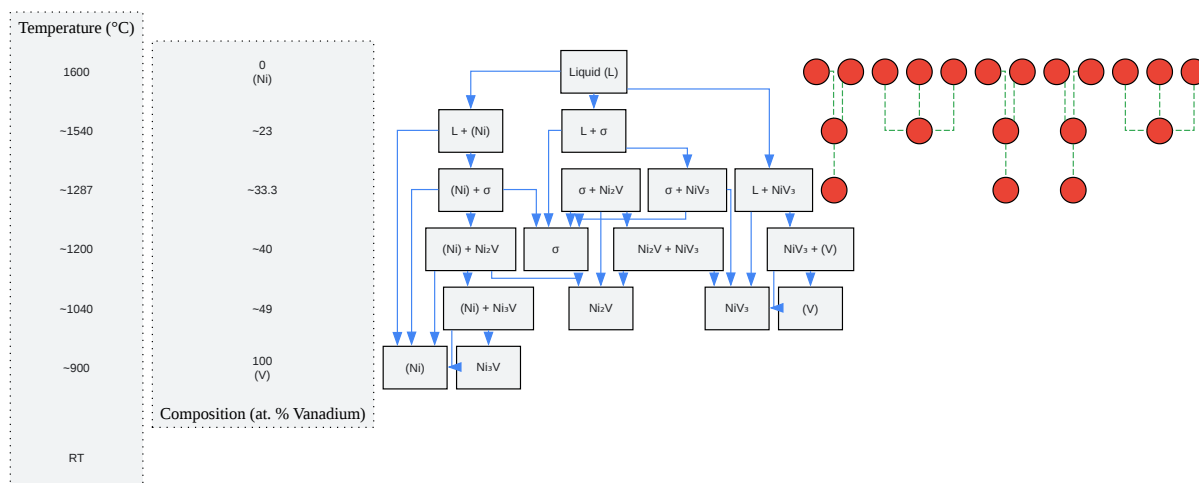
X-Ray Diffraction (XRD) is a primary tool for identifying the crystal structures of the phases present in the alloys at different temperatures. By analyzing the diffraction patterns of quenched samples, the phases and their crystal structures can be determined.

Scanning Electron Microscopy (SEM) coupled with Energy-Dispersive X-ray Spectroscopy (EDX) is used to visualize the microstructure of the alloys and to determine the chemical composition of the constituent phases. Backscattered electron imaging in SEM is particularly useful for distinguishing between phases with different average atomic numbers.

Electron Probe Microanalysis (EPMA) provides more precise quantitative chemical analysis of the phases, which is crucial for determining the phase boundaries with high accuracy.

## Visualization of the Nickel-Vanadium Phase Diagram

The following diagram, generated using the Graphviz (DOT language), illustrates the logical relationships between the phases in the Ni-V binary system as a function of temperature and composition.



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A simplified representation of the Ni-V binary phase diagram.

This guide provides a foundational understanding of the nickel-vanadium binary phase diagram. For specific applications, it is recommended to consult detailed and critically assessed phase diagrams from reputable materials science databases.

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